

Molecular structure and weight of 9,9-Bis(4-bromophenyl)fluorene

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Compound of Interest

Compound Name: 9,9-Bis(4-bromophenyl)fluorene

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An In-depth Technical Guide to 9,9-Bis(4-bromophenyl)fluorene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **9,9-Bis(4-bromophenyl)fluorene**, a key intermediate in organic synthesis and materials science.

Molecular Structure and Properties

9,9-Bis(4-bromophenyl)fluorene is a substituted aromatic hydrocarbon with a central fluorene core. At the C9 position of the fluorene moiety, two 4-bromophenyl groups are attached. This substitution pattern imparts specific physical and chemical properties to the molecule, making it a valuable building block in the synthesis of more complex structures, particularly in the development of materials for organic light-emitting diodes (OLEDs) and other optoelectronic applications.^[1]

The key quantitative data for **9,9-Bis(4-bromophenyl)fluorene** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₂₅ H ₁₆ Br ₂	--INVALID-LINK--
Molecular Weight	476.2 g/mol	--INVALID-LINK--
CAS Number	128406-10-0	--INVALID-LINK--
Appearance	White to light yellow crystalline powder	--INVALID-LINK--, --INVALID-LINK--
Melting Point	156.0 to 160.0 °C	--INVALID-LINK--
Solubility	Insoluble in water; Soluble in organic solvents like dichloromethane and ethanol	--INVALID-LINK--

Synthesis

While a detailed, step-by-step experimental protocol for the synthesis of **9,9-Bis(4-bromophenyl)fluorene** is not readily available in the public domain, a general and plausible synthetic route can be inferred from established methods for analogous 9,9-diarylfluorene compounds. The most common approach involves the acid-catalyzed electrophilic substitution reaction of fluorenone with an excess of bromobenzene.

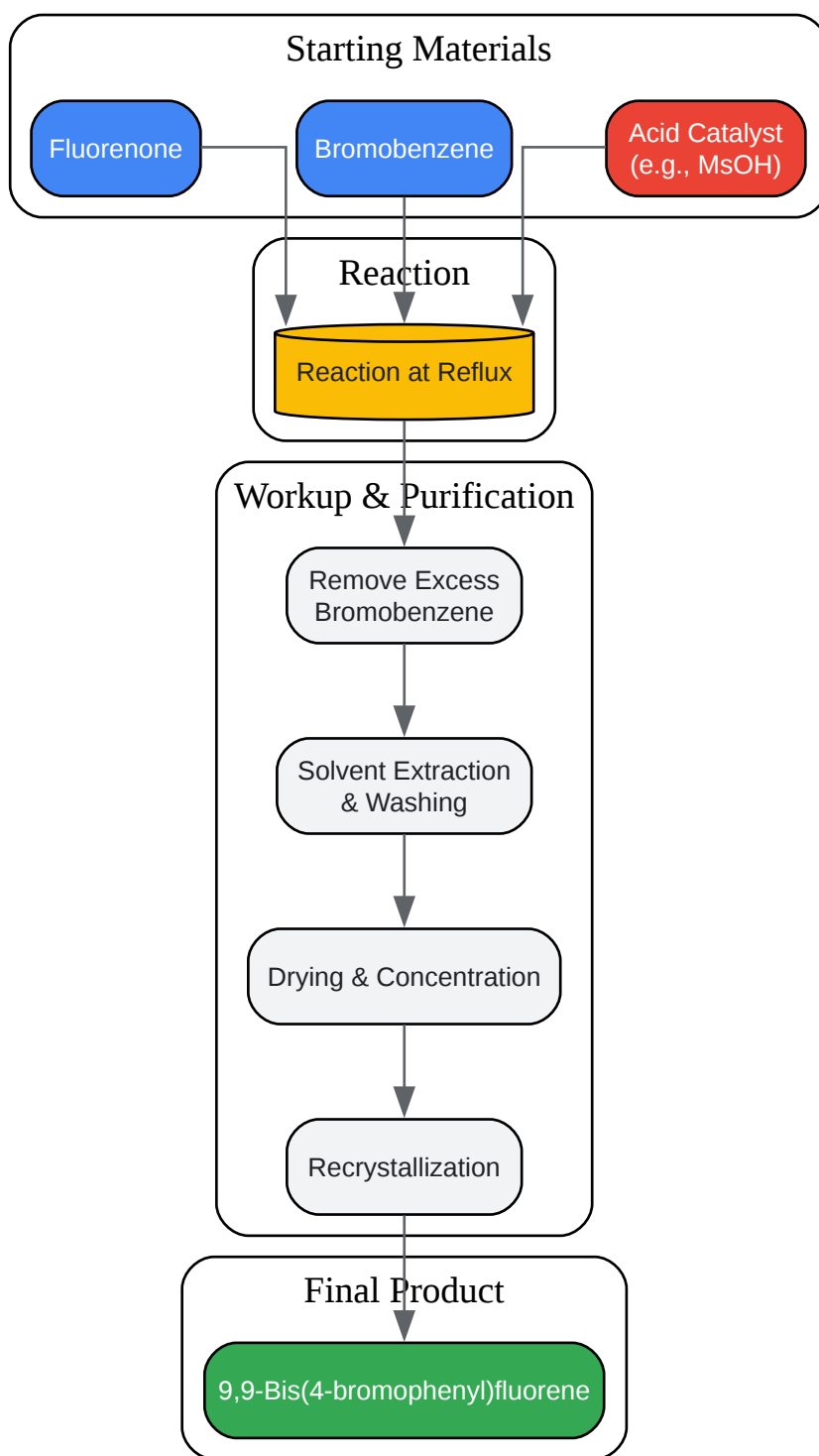
A generalized experimental protocol is outlined below.

General Experimental Protocol: Acid-Catalyzed Condensation

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 9-fluorenone and a significant molar excess of bromobenzene, which also serves as the solvent.
- **Catalyst Addition:** Slowly add a strong acid catalyst, such as methanesulfonic acid or p-toluenesulfonic acid, to the reaction mixture. A co-catalyst, like 3-mercaptopropionic acid, may also be introduced to enhance the reaction rate.

- **Reaction Conditions:** Heat the mixture to reflux and maintain this temperature with vigorous stirring for several hours to ensure the completion of the reaction. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup and Isolation:** After the reaction is complete, cool the mixture to room temperature. The excess bromobenzene can be removed by vacuum distillation. The resulting crude product is then dissolved in an appropriate organic solvent, such as dichloromethane, and washed sequentially with a saturated sodium bicarbonate solution and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure. The final product can be purified by recrystallization from a suitable solvent system, such as a mixture of dichloromethane and hexane, to yield **9,9-Bis(4-bromophenyl)fluorene** as a crystalline solid.

The following diagram illustrates the generalized workflow for the synthesis of **9,9-Bis(4-bromophenyl)fluorene**.



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Caption: Generalized workflow for the synthesis of **9,9-Bis(4-bromophenyl)fluorene**.

Experimental Data

Detailed experimental data, such as ^1H NMR, ^{13}C NMR, and mass spectrometry data for **9,9-Bis(4-bromophenyl)fluorene**, are not widely reported in publicly available literature. Researchers requiring this information for characterization are advised to acquire it experimentally upon synthesis of the compound. For reference, the spectral data for the parent fluorene molecule and related derivatives are available in various chemical databases.

Safety Information

9,9-Bis(4-bromophenyl)fluorene should be handled in a well-ventilated area, and appropriate personal protective equipment, including gloves and safety glasses, should be worn. Avoid inhalation of dust and contact with skin and eyes. For detailed safety information, please refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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References

- 1. chembk.com [chembk.com]
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